

NSC96694: A Technical Overview of its Chemical Structure and Putative Synthesis

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Compound of Interest

Compound Name: 2-(Benzhydrylthio)ethanamine

Cat. No.: B8720121

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Introduction

NSC96694 is a chemical entity identified by its National Cancer Institute (NCI) designation. It belongs to the thiosemicarbazone class of compounds, a group known for a wide range of biological activities. This technical guide provides a detailed overview of the chemical structure of NSC96694 and a putative synthesis protocol based on established chemical principles for this class of molecules. Due to the limited availability of specific experimental data for NSC96694 in the public domain, this guide also incorporates general knowledge of thiosemicarbazones to provide a comprehensive context for researchers.

Chemical Structure and Properties

The chemical structure of NSC96694 is defined by the SMILES string N(NC(N)=S)=C1CC(C)(C)NC(C)(C)C1. Based on this, the IUPAC name for this compound is 2-(2,2,6,6-tetramethylpiperidin-4-ylidene)hydrazinecarbothioamide.

Table 1: Chemical and Physical Properties of NSC96694

Property	Value
Molecular Formula	C10H20N4S
Molecular Weight	228.36 g/mol
IUPAC Name	2-(2,2,6,6-tetramethylpiperidin-4-ylidene)hydrazinecarbothioamide
SMILES	<chem>N(NC(N)=S)=C1CC(C)(C)NC(C)(C)C1</chem>
Melting Point	Not available in public literature
Spectral Data (NMR, IR)	Not available in public literature

Note: The molecular formula and weight are calculated from the chemical structure. Specific experimental data like melting point and spectral characteristics for NSC96694 have not been found in publicly accessible literature.

Synthesis of NSC96694

The synthesis of NSC96694, as a thiosemicarbazone, is predicated on the condensation reaction between a ketone and thiosemicarbazide. In this specific case, the ketone precursor is 2,2,6,6-tetramethylpiperidin-4-one.

Experimental Protocol: Putative Synthesis of 2-(2,2,6,6-tetramethylpiperidin-4-ylidene)hydrazinecarbothioamide (NSC96694)

This protocol is a general procedure for the synthesis of thiosemicarbazones from ketones and may require optimization for the specific synthesis of NSC96694.

Materials:

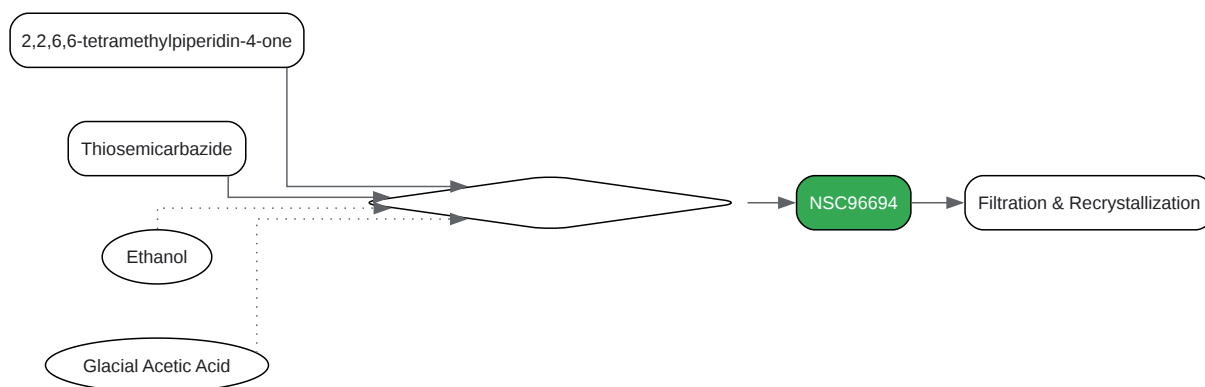
- 2,2,6,6-tetramethylpiperidin-4-one
- Thiosemicarbazide
- Ethanol (or other suitable solvent like methanol)

- Glacial acetic acid (catalyst)

Procedure:

- **Dissolution of Reactants:** Dissolve equimolar amounts of 2,2,6,6-tetramethylpiperidin-4-one and thiosemicarbazide in a suitable volume of ethanol in a round-bottom flask.
- **Catalyst Addition:** Add a few drops of glacial acetic acid to the solution to catalyze the condensation reaction.
- **Reaction:** Stir the reaction mixture at room temperature or under gentle reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Product Isolation:** Upon completion of the reaction (as indicated by TLC), the product, NSC96694, is expected to precipitate out of the solution. The precipitate can be collected by filtration.
- **Purification:** The collected solid can be washed with cold ethanol to remove any unreacted starting materials and impurities. Further purification can be achieved by recrystallization from a suitable solvent.
- **Characterization:** The final product should be characterized by standard analytical techniques such as melting point determination, ^1H NMR, ^{13}C NMR, and IR spectroscopy to confirm its identity and purity.

Diagram 1: Synthesis Workflow for NSC96694



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Caption: A schematic representation of the putative synthesis of NSC96694.

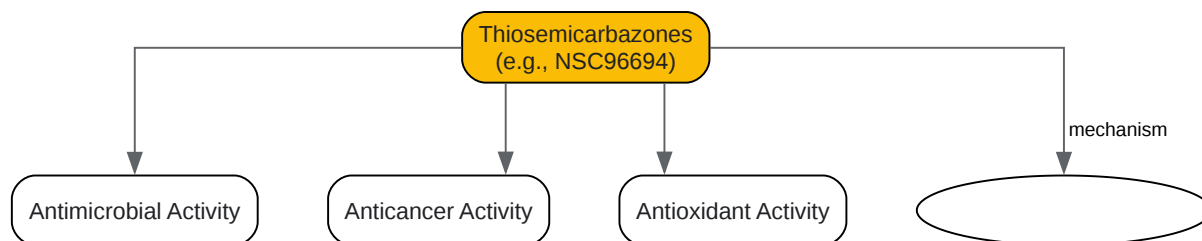
Biological Activity and Signaling Pathways

While specific biological data for NSC96694 is not readily available, the broader class of thiosemicarbazones has been extensively studied and is known to exhibit a wide range of biological activities, including:

- **Antimicrobial Activity:** Many thiosemicarbazone derivatives have demonstrated potent activity against various strains of bacteria, fungi, and viruses.
- **Anticancer Activity:** This class of compounds has been a significant focus of cancer research. Their proposed mechanisms of action often involve the inhibition of ribonucleotide reductase, an enzyme crucial for DNA synthesis, and the induction of oxidative stress in cancer cells.
- **Antioxidant Activity:** Some thiosemicarbazones have been shown to possess antioxidant properties, which may contribute to their overall pharmacological profile.

The biological activity of thiosemicarbazones is often attributed to their ability to chelate metal ions, which can then interfere with various biological processes.

Diagram 2: Potential Biological Activities of Thiosemicarbazones



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